

Spectroscopic Characterization of Benzaldehyde Tosylhydrazone: A Technical Guide

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Compound of Interest

Compound Name: Benzaldehyde tosylhydrazone

CAS No.: 17227-34-8

Cat. No.: B1277390

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic characterization of **benzaldehyde tosylhydrazone**, a key intermediate in organic synthesis. The document outlines the principal spectroscopic data and provides detailed experimental protocols for its synthesis and analysis, facilitating its application in research and development.

Core Spectroscopic Data

The structural identity and purity of **benzaldehyde tosylhydrazone** (C₁₄H₁₄N₂O₂S) can be confirmed through a combination of spectroscopic techniques. The key quantitative data from Nuclear Magnetic Resonance (NMR), Infrared (IR), Ultraviolet-Visible (UV-Vis), and Mass Spectrometry (MS) are summarized below.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not explicitly available in search results			

Note: While search results indicate the availability of ^1H NMR spectra, specific chemical shifts and coupling constants were not explicitly detailed. Researchers should refer to spectral databases for this information.

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
Data not explicitly available in search results	

Note: While search results indicate the availability of ^{13}C NMR spectra, specific chemical shifts were not explicitly detailed. Researchers should refer to spectral databases for this information.

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Functional Group Assignment
3300	N-H stretch
1590	C=N stretch

Note: The IR spectrum of tosylhydrazones is characterized by specific stretching frequencies. The N-H stretch typically appears around 3300 cm^{-1} , while the C=N stretch is observed around 1590 cm^{-1} .^[1]

Table 4: Mass Spectrometry (MS) Data

m/z	Interpretation
274.07759887	[M] ⁺ (Monoisotopic Mass) [2]
90	Top Peak [2]
91	2nd Highest Peak (in one dataset) [2]
118	2nd Highest Peak (in another dataset) [2]
92	3rd Highest Peak [2]

Experimental Protocols

Synthesis of Benzaldehyde Tosylhydrazone

A standard and efficient method for the preparation of **benzaldehyde tosylhydrazone** is through the condensation reaction of benzaldehyde and p-toluenesulfonylhydrazide.[\[3\]](#)

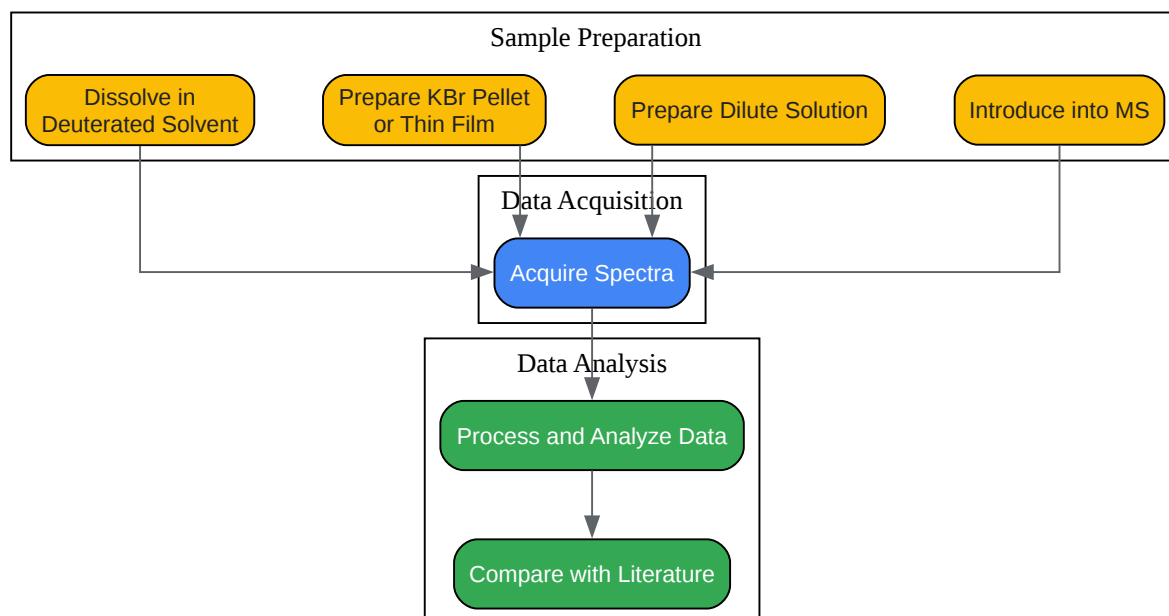
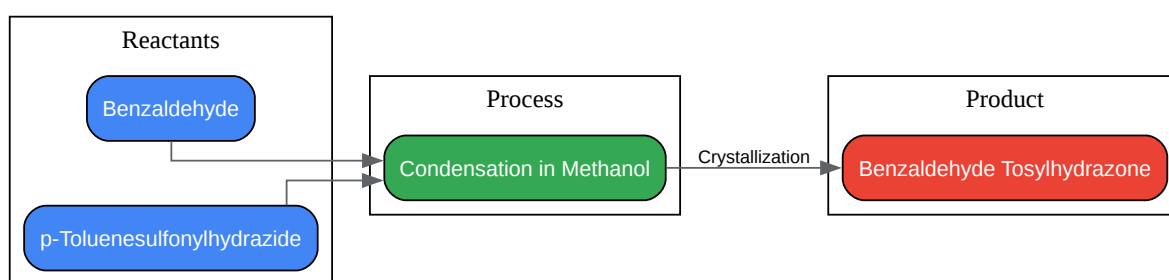
Materials:

- p-Toluenesulfonylhydrazide
- Freshly distilled benzaldehyde
- Absolute methanol

Procedure:

- In a 125-mL Erlenmeyer flask, create a slurry by adding 25 mL of absolute methanol to 14.6 g (0.078 mol) of p-toluenesulfonylhydrazide.[\[3\]](#)
- While swirling the slurry, rapidly add 7.50 g (0.071 mol) of freshly distilled benzaldehyde. A mild exothermic reaction will occur, leading to the dissolution of the p-toluenesulfonylhydrazide.[\[3\]](#)
- Continue to swirl the mixture. The **benzaldehyde tosylhydrazone** product will begin to crystallize within a few minutes.[\[3\]](#)
- After 15 minutes, cool the mixture in an ice bath to maximize crystallization.[\[3\]](#)

- Collect the crystalline product by filtration using a Büchner funnel.[3]
- Wash the collected product with a small amount of cold methanol to remove any unreacted starting materials.[3]
- Dry the product under vacuum. The expected yield of **benzaldehyde tosylhydrazone** (mp 124–125°C) is typically between 87–93%.[3]



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References

- [1. ijrte.org \[ijrte.org\]](http://ijrte.org)
- [2. Benzaldehyde tosylhydrazone | C₁₄H₁₄N₂O₂S | CID 5397192 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](http://orgsyn.org)
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